

# long-term stability of 1-Aminocyclohexane-1-carboxylic acid hydrochloride solutions

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## Compound of Interest

Compound Name: 1-Aminocyclohexane-1-carboxylic acid hydrochloride

Cat. No.: B1273012

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## Technical Support Center: 1-Aminocyclohexane-1-carboxylic acid hydrochloride

This guide provides researchers, scientists, and drug development professionals with essential information on the handling, storage, and long-term stability of **1-Aminocyclohexane-1-carboxylic acid hydrochloride** solutions.

## Frequently Asked Questions (FAQs)

**Q1: What is the recommended solvent for preparing solutions of 1-Aminocyclohexane-1-carboxylic acid hydrochloride?**

A: The hydrochloride salt form is specifically designed to enhance its solubility in water.<sup>[1]</sup> Water is the recommended solvent for creating stock solutions. For the related compound cycloleucine (the non-salt form), solubility in water is approximately 20 mg/mL, and may require sonication to fully dissolve.<sup>[2]</sup> The compound is generally poorly soluble in DMSO.<sup>[2][3]</sup>

**Q2: How should I prepare a stock solution for long-term use?**

A: To maximize stability and prevent degradation from repeated freeze-thaw cycles, it is critical to prepare and store solutions properly.<sup>[4]</sup> Once the compound is dissolved in water, it should

be aliquoted into single-use volumes for storage.[4] For sterile applications, it is recommended to filter the solution through a 0.22 µm filter before use or storage.[4]

Q3: What are the optimal storage conditions and duration for stock solutions?

A: Prepared stock solutions have demonstrated stability for up to 6 months when stored at -80°C.[2][4] For shorter-term storage, solutions can be kept at -20°C for up to 1 month.[2][4] The solid powder form is stable for at least 3 years when stored at -20°C.[2] Avoid room temperature storage for solutions to minimize degradation.

Q4: I see precipitation or discoloration in my stored solution. What should I do?

A: The solid compound is a white to off-white crystalline powder, and a fresh solution should be clear.[5] Any precipitation, cloudiness, or discoloration may indicate solution instability, degradation, or microbial contamination. It is recommended to discard the solution and prepare a fresh batch. Refer to the troubleshooting workflow below for guidance.

Q5: What are the known degradation pathways or incompatibilities?

A: Specific degradation pathways for this compound in solution are not extensively documented in publicly available literature. However, as an amino acid derivative, it may be susceptible to oxidation and microbial growth. It is incompatible with strong oxidizing agents.[6] [7] To ensure stability, use high-purity water, ensure sterile handling where necessary, and store protected from light and extreme temperatures.

## Data & Protocols

### Quantitative Data Summary

For ease of reference, the following tables summarize key quantitative data regarding the storage and solubility of 1-Aminocyclohexane-1-carboxylic acid and its related forms.

Table 1: Recommended Storage Conditions for Solutions

| Storage Temperature | Maximum Recommended Duration | Source(s) |
|---------------------|------------------------------|-----------|
| -80°C               | 6 months                     | [2][4]    |

| -20°C | 1 month |[2][4] |

Table 2: Solubility Profile

| Solvent      | Solubility | Notes   | Source(s) |
|--------------|------------|---|-----------|
| Water        | ~20 mg/mL  | The hydrochloride salt enhances water solubility. Ultrasonic treatment may be needed. | [1][2]    |
| PBS (pH 7.2) | ~100 mg/mL | Ultrasonic treatment may be needed.   | [2]       |

| DMSO | < 1 mg/mL | Insoluble or slightly soluble. |[2][3] |

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Aqueous Stock Solution

Objective: To prepare a stable, aliquoted stock solution of **1-Aminocyclohexane-1-carboxylic acid hydrochloride** for experimental use.

Materials:

- **1-Aminocyclohexane-1-carboxylic acid hydrochloride** (MW: 179.64 g/mol ) [1]
- High-purity, sterile water (e.g., Milli-Q or equivalent)
- Sterile conical tubes (15 mL and 50 mL)
- Sterile, single-use microcentrifuge tubes
- Calibrated analytical balance

- Vortex mixer
- (Optional) Sonicator water bath
- (Optional) 0.22 µm syringe filter and sterile syringe

#### Procedure:

- Calculation: To prepare 10 mL of a 10 mM solution, calculate the required mass:
  - $\text{Mass (g)} = 10 \text{ mmol/L} \times 0.010 \text{ L} \times 179.64 \text{ g/mol} = 0.01796 \text{ g (or 18.0 mg)}$
- Weighing: Carefully weigh 18.0 mg of the compound and transfer it to a 15 mL conical tube.
- Dissolution: Add 10 mL of sterile water to the tube. Cap tightly and vortex thoroughly for 1-2 minutes. If the solid does not dissolve completely, place the tube in a sonicator bath for 5-10 minutes until the solution is clear.
- Sterilization (Optional): If sterility is required for your application, draw the solution into a sterile syringe, attach a 0.22 µm syringe filter, and dispense the filtered solution into a new, sterile 15 mL tube.
- Aliquoting: To prevent repeated freeze-thaw cycles, dispense the stock solution into sterile, single-use microcentrifuge tubes in volumes appropriate for your experiments (e.g., 100 µL or 500 µL aliquots).<sup>[4]</sup>
- Storage: Clearly label all aliquots with the compound name, concentration, and date of preparation. Store immediately at -80°C for long-term stability (up to 6 months).<sup>[2][4]</sup>

## Protocol 2: High-Performance Liquid Chromatography (HPLC) for Purity Assessment

Objective: To assess the purity and detect potential degradation products of **1-Aminocyclohexane-1-carboxylic acid hydrochloride** solutions over time. This is a general method and may require optimization.

#### Instrumentation & Columns:

- HPLC system with UV detector
- C18 reverse-phase column (e.g., 4.6 x 150 mm, 5  $\mu$ m particle size)

Reagents:

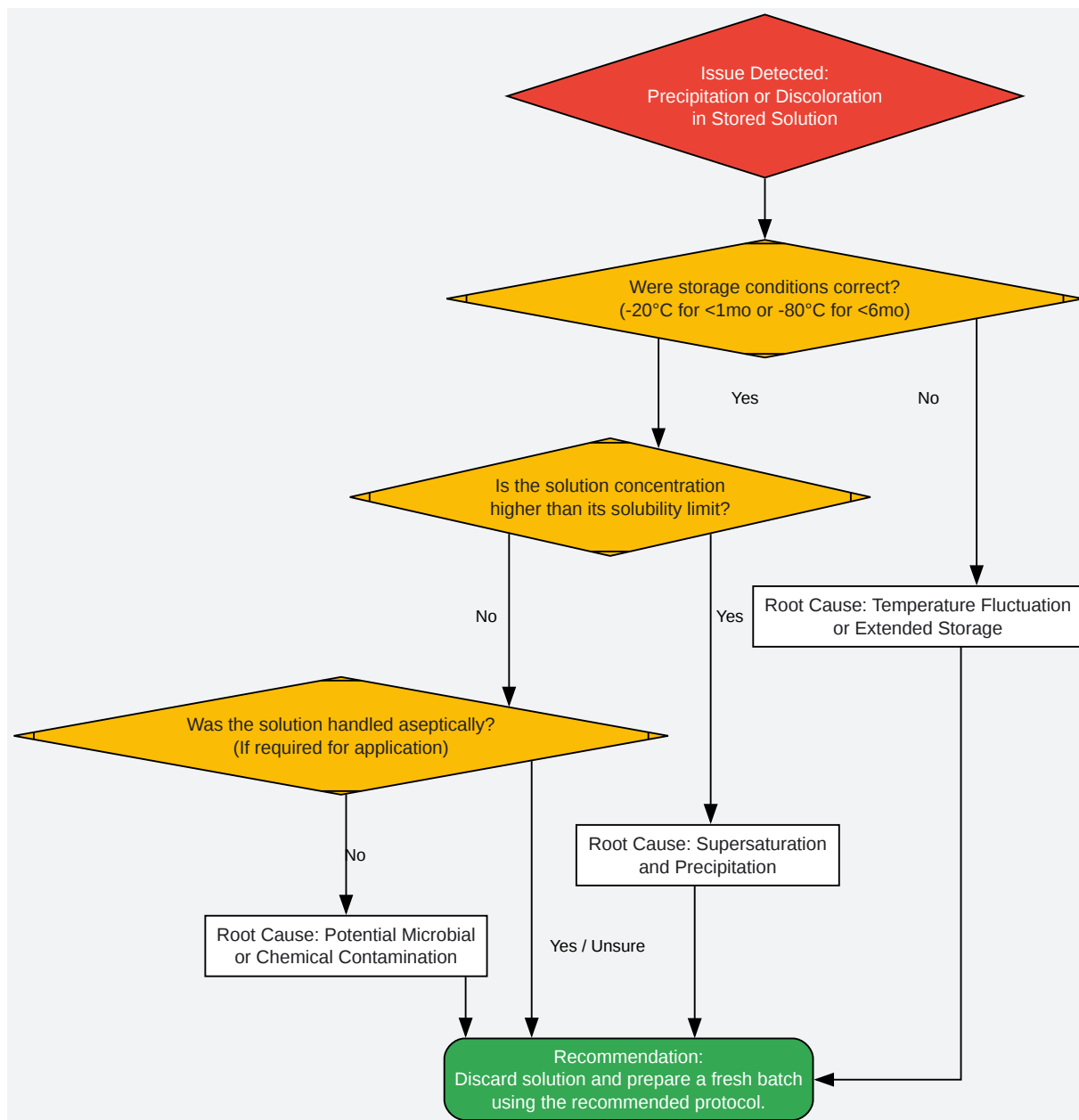
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water
- Mobile Phase B: 0.1% TFA in Acetonitrile
- Sample Diluent: Water

Procedure:

- Sample Preparation: Dilute the stock solution to a final concentration of approximately 1 mg/mL with water.
- Chromatographic Conditions:
  - Flow Rate: 1.0 mL/min
  - Injection Volume: 10  $\mu$ L
  - Column Temperature: 30°C
  - UV Detection: 210 nm
  - Gradient Program:
    - 0-2 min: 2% B
    - 2-15 min: 2% to 30% B
    - 15-17 min: 30% to 95% B
    - 17-19 min: 95% B
    - 19-20 min: 95% to 2% B

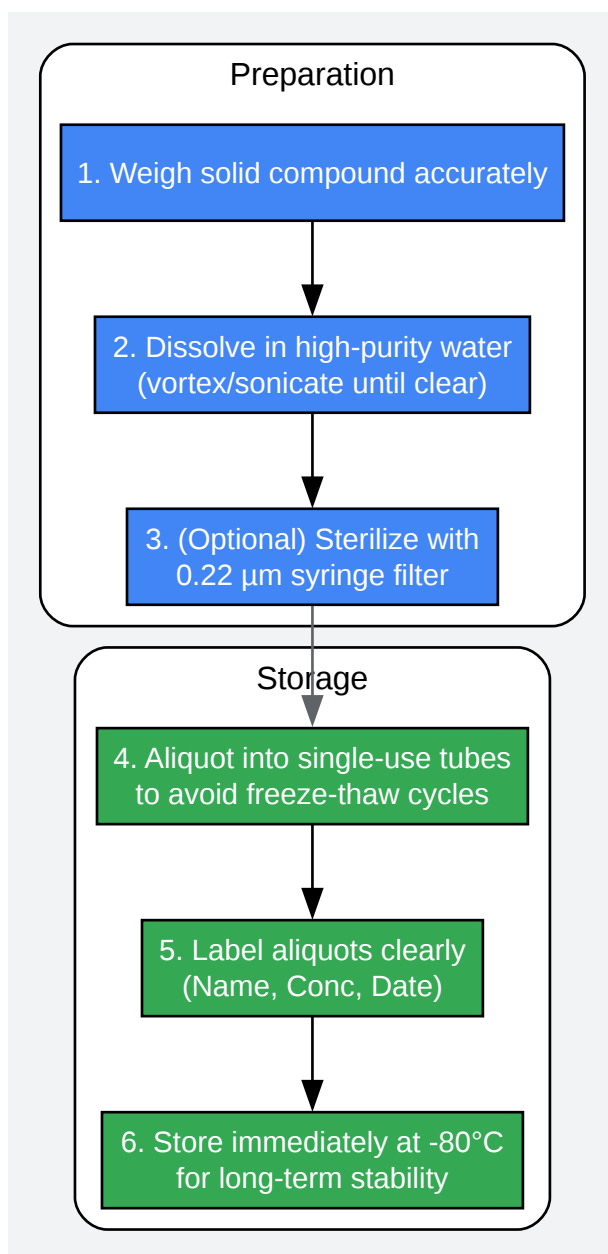
- 20-25 min: 2% B (re-equilibration)
- Analysis: Inject a freshly prepared sample as a reference (Time 0). Analyze stored samples at subsequent time points. The appearance of new peaks or a decrease in the area of the main peak indicates degradation. Purity can be calculated based on the relative peak areas.

## Visual Guides & Workflows



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Caption: Troubleshooting workflow for unstable solutions.



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Caption: Recommended workflow for solution preparation and storage.

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